

# Cinoc tramide CAS number and molecular formula

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## Compound of Interest

Compound Name: Cinoc tramide

Cat. No.: B10753127

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## Cinoc tramide: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise summary of the available scientific and technical data on **Cinoc tramide**. While the body of public research on this compound is limited, this document serves to consolidate the established chemical information for research and development purposes.

## Core Chemical Identifiers

**Cinoc tramide** is identified by the following key descriptors.

Identifier	Value	Reference
CAS Number	28598-08-5	<a href="#">[1]</a>
Molecular Formula	C <sub>19</sub> H <sub>27</sub> NO <sub>4</sub>	<a href="#">[1]</a>

## Physicochemical Properties

A summary of the computed physicochemical properties of **Cinoc tramide** is provided below. These values are computationally derived and provide a baseline for experimental design.

Property	Value
Molecular Weight	333.4 g/mol
IUPAC Name	1-(azocan-1-yl)-3-(3,4,5-trimethoxyphenyl)prop-2-en-1-one
Synonyms	Octahydro-1-(3,4,5-trimethoxycinnamoyl)azocine

## Experimental Data & Protocols

Extensive searches of scientific literature and clinical trial databases did not yield any specific experimental studies, detailed protocols, or clinical trial information for **Cinocetramide**. The mechanism of action, pharmacokinetic profile, and potential therapeutic applications remain largely uncharacterized in the public domain.

## Signaling Pathways & Workflow Visualization

Due to the absence of published research on the mechanism of action of **Cinocetramide**, no signaling pathways or experimental workflows can be depicted at this time.

## Conclusion

**Cinocetramide** is a defined chemical entity with a known CAS number and molecular formula. However, there is a significant gap in the publicly available scientific literature regarding its biological activity, mechanism of action, and potential therapeutic uses. This presents an opportunity for novel research to explore the pharmacological profile of this compound. Further investigation is required to elucidate its properties and potential applications in drug development.

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## References

- 1. Synthesis and biological properties of cylindramide derivatives: evidence for calcium-dependent cytotoxicity of tetramic acid lactams - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Cinoctramide CAS number and molecular formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10753127#cinoctramide-cas-number-and-molecular-formula]

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